

An In-depth Technical Guide to 2,6-Pyridinedicarboxylic Acid (Dipicolinic Acid)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,6-Pyridinedicarboxylic acid

Cat. No.: B025484

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Abstract

This technical guide provides a comprehensive overview of **2,6-pyridinedicarboxylic acid**, a molecule of significant interest across multiple scientific disciplines. It details the compound's fundamental chemical identity, its critical role in the heat resistance of bacterial endospores, its function as a potent metal-chelating agent, and its emerging applications in enzyme inhibition and materials science. This document consolidates key quantitative data, outlines detailed experimental protocols for its synthesis and analysis, and presents visual diagrams of its core mechanisms of action to support advanced research and development.

Chemical Identity and Physicochemical Properties

2,6-Pyridinedicarboxylic acid, a dipicolinic acid, is a heterocyclic organic compound. Its structure consists of a pyridine ring substituted with two carboxylic acid groups at the 2 and 6 positions.

• IUPAC Name: Pyridine-2,6-dicarboxylic acid[1]

CAS Number: 499-83-2[2]

• Synonyms: Dipicolinic acid (DPA), 2,6-Dicarboxypyridine[1]

A summary of its key physicochemical properties is presented in Table 1.



Property	Value	Reference
Molecular Formula	C7H5NO4	[2]
Molecular Weight	167.12 g/mol	[1]
Melting Point	248-250 °C (decomposes)	[3]
Water Solubility	5 g/L (20 °C)	
Appearance	White crystalline solid	_

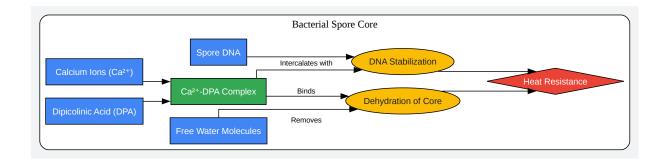
Biological and Biochemical Roles

2,6-Pyridinedicarboxylic acid plays several crucial roles in biological systems, primarily stemming from its unique structure which allows it to act as a powerful tridentate chelating agent.[3]

Bacterial Endospore Heat Resistance

The most well-documented role of dipicolinic acid is as a key component of bacterial endospores, particularly in genera such as Bacillus and Clostridium. It can constitute 5% to 15% of the spore's dry weight.[4] Within the spore core, it forms a complex with calcium ions (Ca²+-DPA).[4] This complex is integral to the spore's remarkable resistance to heat and other environmental stressors. The proposed mechanism involves the Ca²+-DPA complex binding free water molecules, leading to the dehydration of the spore core. This dehydration increases the thermal stability of macromolecules.[4] Additionally, the complex intercalates between DNA nucleobases, further protecting the genetic material from heat-induced denaturation.[4]





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Mechanism of DPA-mediated spore heat resistance.

Metal Chelation

The nitrogen atom of the pyridine ring and the two carboxylate groups allow dipicolinic acid to act as a potent tridentate ligand for a wide range of metal ions.[3] This chelating ability is fundamental to its biological functions and industrial applications. Table 2 summarizes the stability constants (log β_2) for the formation of 1:2 metal-ligand complexes with several divalent cations.

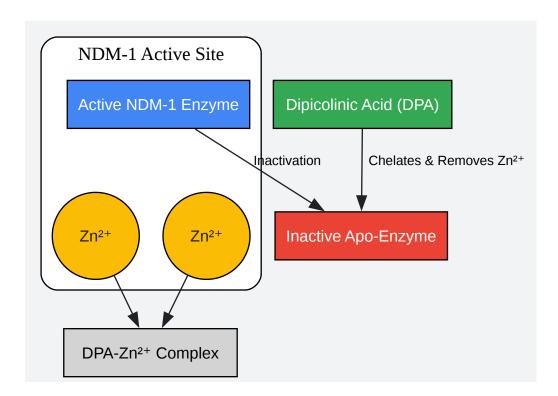
Metal Ion	log β ₂ (1:2 Complex)	Reference
Cu(II)	16.1	[5]
Pb(II)	11.8	[5]
Cd(II)	11.0	[5]
Zn(II)	9.42	[6]
Ni(II)	11.9	[6]

Enzyme Inhibition



The strong metal-chelating properties of **2,6-pyridinedicarboxylic acid** make it an effective inhibitor of metalloenzymes.

New Delhi Metallo- β -lactamase-1 (NDM-1): NDM-1 is a zinc-dependent enzyme that confers broad-spectrum resistance to β -lactam antibiotics. Dipicolinic acid inhibits NDM-1 by chelating the essential Zn²⁺ ions from the enzyme's active site, thereby inactivating it.[7] While dipicolinic acid itself acts as a metal-stripping agent, derivatives have been developed that form stable ternary complexes with the enzyme and zinc, exhibiting potent inhibition.[8][9][10] For example, a derivative has been identified with an IC50 value of approximately 80 nM against NDM-1.[8] [10]



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Inhibition of NDM-1 via zinc chelation by DPA.

Dopamine β -hydroxylase (DBH): This enzyme, which catalyzes the conversion of dopamine to norepinephrine, is also inhibited by picolinic acid derivatives. This inhibition suggests potential applications for such compounds as antihypertensive agents.[11]

Key Applications



- Antimicrobial Agents: Used in sterilizing solutions to control microbial growth in food products.[12]
- Ion Chromatography: Employed in the preparation of lanthanide and transition metal complexes for use as eluents or for post-column derivatization.[3]
- Materials Science: Utilized as a synergistic passivating agent in perovskite solar cells, where
 it heals electronic defects and inhibits ion migration, significantly improving power conversion
 efficiency and stability.[5]

Experimental Protocols Synthesis via Oxidation of 2,6-Dimethylpyridine

A common laboratory-scale synthesis involves the oxidation of 2,6-dimethylpyridine.

- Reactants: 2,6-dimethylpyridine, Potassium tert-butoxide (t-BuOK), 18-crown-6 (phase-transfer catalyst), Oxygen.
- Procedure:
 - Dissolve 2,6-dimethylpyridine in a suitable solvent.
 - Add t-BuOK and the 18-crown-6 catalyst.
 - Bubble oxygen gas through the stirring reaction mixture.
 - Monitor the reaction for completion (e.g., by TLC or GC).
 - Upon completion, acidify the reaction mixture to precipitate the product.
 - Filter, wash, and dry the resulting solid to yield 2,6-pyridinedicarboxylic acid.
- Reported Yield: Approximately 69%.[13]

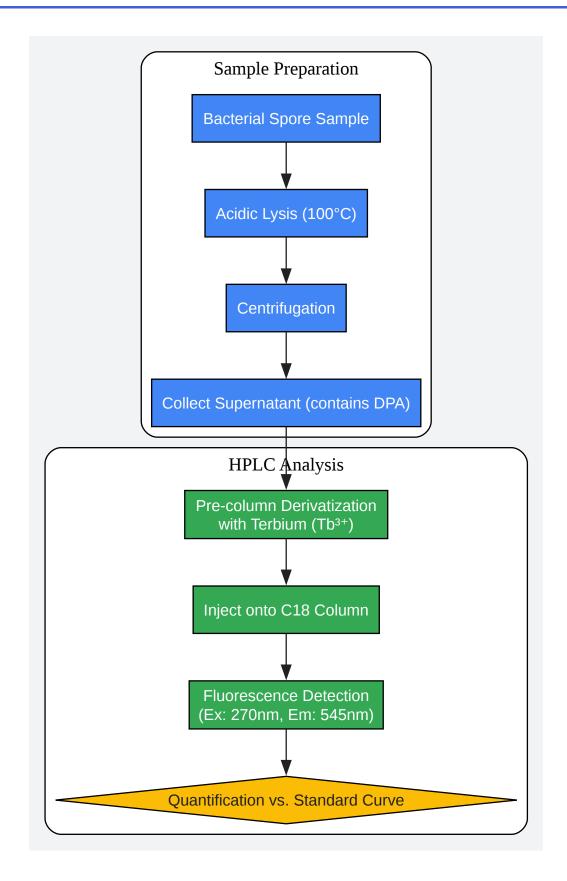
Quantification in Bacterial Spores via HPLC

This protocol outlines a highly sensitive method for determining DPA concentrations, which can be correlated to endospore numbers.[12][14][15]



- Principle: DPA forms a highly fluorescent complex with terbium (Tb³⁺). This complex can be detected and quantified using HPLC with fluorescence detection.
- Sample Preparation (Spore Lysis):
 - Suspend spores in an acidic solution (e.g., 0.2 M potassium phosphate, pH 1.8).[13]
 - Heat the suspension at 100°C for 10-20 minutes to lyse the spores and release DPA.[13]
 - Centrifuge to pellet debris and collect the supernatant containing the extracted DPA.
- Chromatographic Method (Pre-column Derivatization):
 - Derivatization: Mix the extracted sample with a solution of terbium chloride (TbCl₃) to form the Tb³+-DPA complex.[1]
 - HPLC System: Utilize a reverse-phase C18 column.
 - Mobile Phase: A suitable gradient of an aqueous buffer and an organic solvent (e.g., acetonitrile).
 - Detection: Set the fluorescence detector to an excitation wavelength of ~270 nm and an emission wavelength of ~545 nm.[1]
 - Quantification: Generate a standard curve using known concentrations of DPA to quantify the amount in the sample. The limit of detection for this method can be in the nanomolar range.[1]





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Workflow for HPLC quantification of DPA from spores.



Conclusion

2,6-Pyridinedicarboxylic acid is a versatile molecule with a well-established role in microbiology and a growing importance in medicinal chemistry and materials science. Its potent metal-chelating ability is the cornerstone of its function, from ensuring the survival of bacterial spores to inhibiting drug-resistant enzymes. The detailed protocols and quantitative data provided in this guide serve as a valuable resource for researchers aiming to harness the unique properties of this compound for novel applications.

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